

Technical Guide: Safety & Handling of cis-3,3,5-Trimethylcyclohexanol

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Compound of Interest

Compound Name: *cis-3,3,5-Trimethylcyclohexanol*

CAS No.: 54352-39-5

Cat. No.: B1227284

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CAS No: 933-48-2 | Formula: C

H

O | MW: 142.24 g/mol [\[1\]](#)

Executive Safety Summary

cis-3,3,5-Trimethylcyclohexanol is a cyclic monoterpene alcohol, structurally analogous to menthol.[\[1\]](#) While often encountered as a mixture (CAS 116-02-9), the pure cis-isomer (CAS 933-48-2) presents specific handling challenges due to its phase behavior near room temperature and significant ocular toxicity.[\[1\]](#)

- **Critical Hazard:** Irreversible Eye Damage (Category 1). The lipophilic nature of the molecule allows rapid penetration of the corneal epithelium, causing protein denaturation and stromal haze.[\[1\]](#)
- **Physical State Alert:** With a melting point near 37°C (pure form), it fluctuates between a crystalline solid and a supercooled liquid in standard lab conditions.[\[1\]](#) This "slush" phase complicates accurate weighing and transfer.[\[1\]](#)

- Pharmacological Context: Acts as a TRPM8 (Transient Receptor Potential Melastatin 8) agonist, triggering "cold" sensation pathways, and exhibits vasorelaxant properties via calcium channel modulation.[\[1\]](#)

Chemical Identity & Physical Properties

Understanding the stereochemistry is vital for synthesis and biological assays, as the cis and trans isomers exhibit distinct receptor binding affinities.[\[1\]](#)

Property	Data (cis-Isomer)	Context & Handling Implication
CAS Number	933-48-2	Distinct from the isomeric mixture (116-02-9). [1]
Appearance	White crystals or colorless liquid	MP ~37°C. [1] Material may arrive melted during summer transport. [1]
Boiling Point	193–196 °C	High boiling point requires vacuum distillation for purification. [1]
Flash Point	~88 °C (Open Cup)	Class IIIA Combustible Liquid. [1] Avoid open flames.
Solubility	~1.8 g/L (Water)	Lipophilic (LogP ~2.8). [1] Use EtOH or DMSO for stock solutions. [1]
Density	0.86 g/cm ³	Lighter than water; forms a supernatant layer in aqueous spills. [1]

Hazard Characterization (GHS Framework)

Reference Standard: OSHA 29 CFR 1910.1200 & EU CLP Regulation.[\[1\]](#)

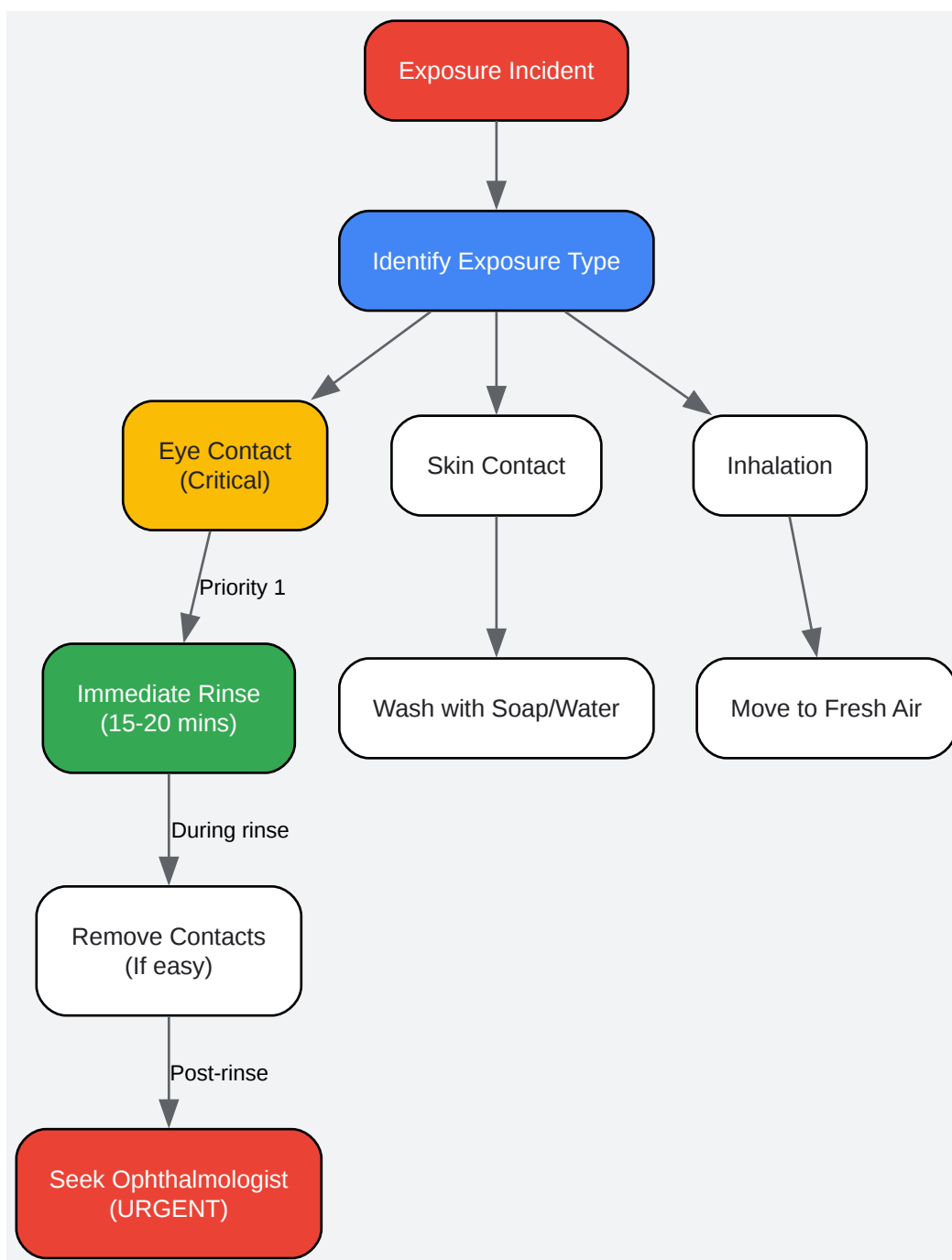
Core Hazards

The substance is classified under the Danger signal word.[\[1\]](#)[\[2\]](#)[\[3\]](#)

- H318: Causes Serious Eye Damage (Category 1)[\[1\]](#)[\[2\]](#)
 - Mechanism:[\[1\]](#)[\[2\]](#) Surfactant-like action disrupts the lipid bilayer of corneal cells.[\[1\]](#)
 - Prevention:[\[1\]](#) Safety goggles are insufficient.[\[1\]](#) Face shields are mandatory when handling >100 mL or heating the substance.[\[1\]](#)
- H315: Causes Skin Irritation (Category 2)[\[1\]](#)[\[2\]](#)
 - Mechanism:[\[1\]](#)[\[2\]](#) Defatting of the stratum corneum leading to erythema.[\[1\]](#)
 - Prevention:[\[1\]](#) Nitrile gloves (0.11 mm) provide splash protection.[\[1\]](#)
- H412: Harmful to aquatic life with long-lasting effects[\[1\]](#)
 - Protocol: All waste must be sequestered in non-halogenated organic waste streams; do not pour down drains.[\[1\]](#)

Emergency Response Decision Logic

The following workflow dictates the immediate response to exposure, prioritizing eye preservation.



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Figure 1: Triage logic for **cis-3,3,5-trimethylcyclohexanol** exposure.[1][2] Eye contact requires immediate, aggressive intervention to prevent corneal opacity.[1]

Toxicological Mechanisms & SAR

To understand the safety profile, one must look at the Structure-Activity Relationship (SAR).[1]

Membrane Disruption (Eye/Skin Toxicity)

The 3,3,5-trimethylcyclohexanol molecule possesses an amphiphilic structure—a hydrophobic trimethylcyclohexyl ring and a hydrophilic hydroxyl group.[1]

- Mechanism: This structure allows the molecule to intercalate into cell membranes, increasing fluidity and permeability.[1] In the eye, this leads to rapid lysis of corneal epithelial cells, explaining the H318 (Serious Eye Damage) classification [1].[1]

TRP Channel Modulation

Structurally similar to menthol, this molecule interacts with Transient Receptor Potential (TRP) channels.[1]

- Target: TRPM8 (Cold and Menthol Receptor).[1]
- Effect: Activation leads to Ca influx.[1] While this produces a cooling sensation, systemic overdose can lead to sensory dysregulation.[1]
- Vasorelaxation: Studies on cyclohexanol derivatives suggest inhibition of Voltage-Gated Calcium Channels (VGCCs) in smooth muscle, leading to hypotension in acute high-dose scenarios [2].[1]

Experimental Protocols

Handling the "Melting" Phase

Because the melting point (~37°C) is near physiological and ambient temperatures, the substance often exists as a semi-solid sludge.[1]

Protocol for Accurate Aliquoting:

- Do not attempt to weigh the semi-solid. Inhomogeneity leads to stoichiometric errors.[1]
- Liquefy: Place the container in a water bath at 45°C for 15 minutes until fully transparent.
- Mix: Invert gently to ensure homogeneity (isomers may fractionate upon slow freezing).

- Pipette: Dispense as a liquid using a pre-warmed glass pipette.

Synthesis & Purification Workflow

For researchers synthesizing the cis-isomer from isophorone, the following workflow ensures high stereochemical purity.



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Figure 2: Synthesis and isolation workflow.[1] Direct hydrogenation yields a mixture; derivatization via 3,5-dinitrobenzoate is required for high stereochemical purity [3].[1]

Storage & Disposal

- Storage: Store at +2°C to +8°C. While stable at room temperature, cool storage prevents "sweating" of the container and cyclic melting/freezing which can degrade container integrity over time.[1] Keep under inert gas (Nitrogen/Argon) if anhydrous conditions are required.[1]
- Incompatibilities: Strong oxidizing agents (e.g., KMnO₄, CrO₃).[1] Reaction generates heat and potentially explosive vapors.[1]
- Disposal: Dissolve in a combustible solvent (acetone/ethanol) and incinerate in a chemical incinerator equipped with an afterburner and scrubber.[1] Do not release into waterways (H412).[1]

References

- PubChem. (2024).[1] **cis-3,3,5-Trimethylcyclohexanol** Compound Summary (CID 101921). [1][4] National Library of Medicine.[1] [\[Link\]](#)[1]

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Sources

- 1. [cis-3,3,5-Trimethylcyclohexanol | C₉H₁₈O | CID 101921 - PubChem](#) [pubchem.ncbi.nlm.nih.gov]
- 2. [static.cymitquimica.com](#) [static.cymitquimica.com]
- 3. [3,3,5-Trimethylcyclohexanol \(mixture of cis- and trans- isomers\) for synthesis 116-02-9](#) [sigmaaldrich.com]
- 4. [CA2111309A1 - Process for the preparation of pure isomeric forms of 3,3,5-trimethyl cyclohexanol and 3,3,5-trimethyl cyclohexanone amino acid esters - Google Patents](#) [patents.google.com]
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